

An In-depth Technical Guide to Lipophilic Cation Accumulation in Mitochondria

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Compound of Interest

Compound Name: *Dodecyltriphenylphosphonium
bromide*

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This guide provides a comprehensive overview of the core mechanisms governing the accumulation of lipophilic cations within mitochondria, a process of significant interest for probing mitochondrial function and for the targeted delivery of therapeutic agents.

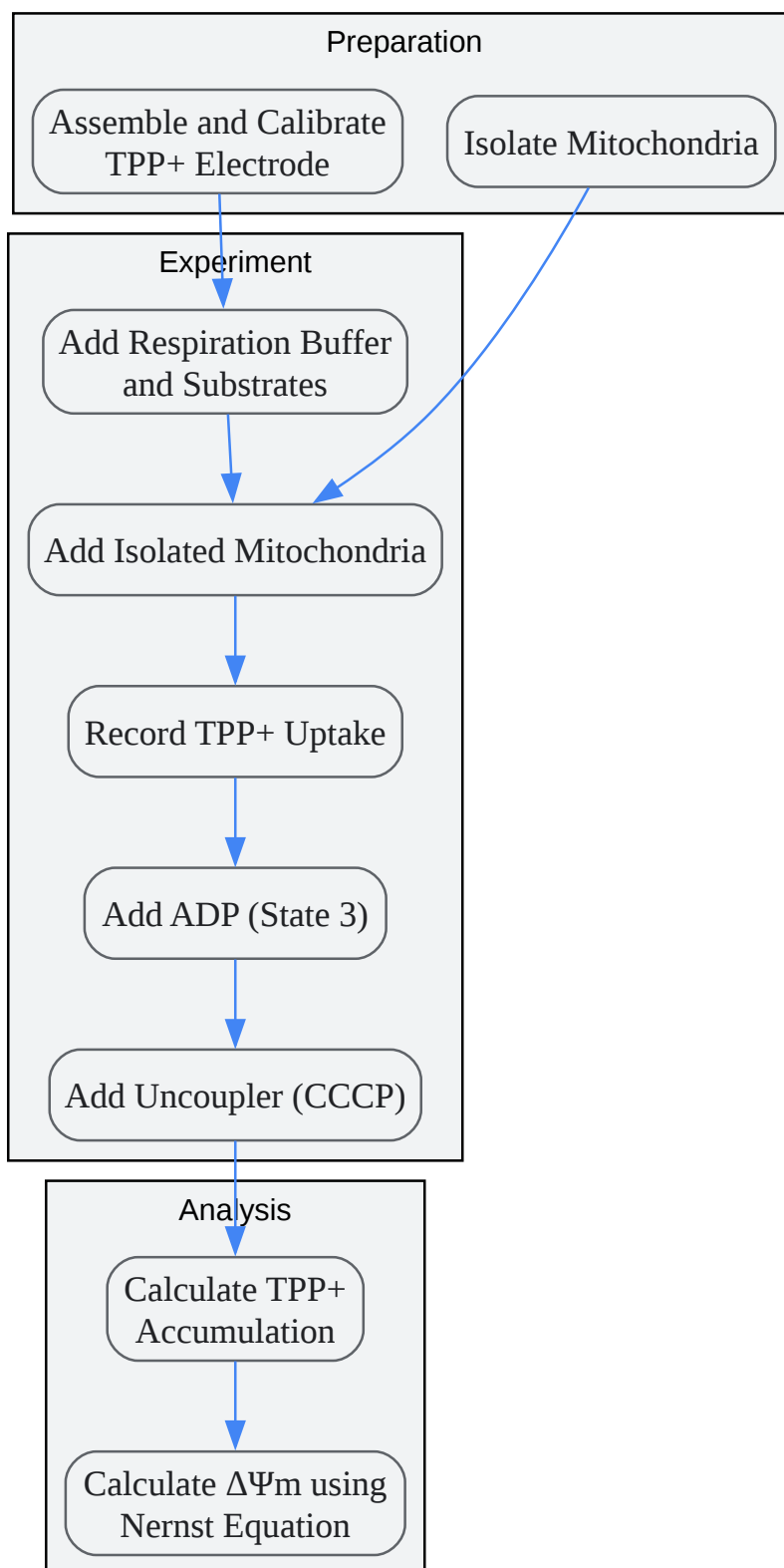
Core Mechanism of Accumulation

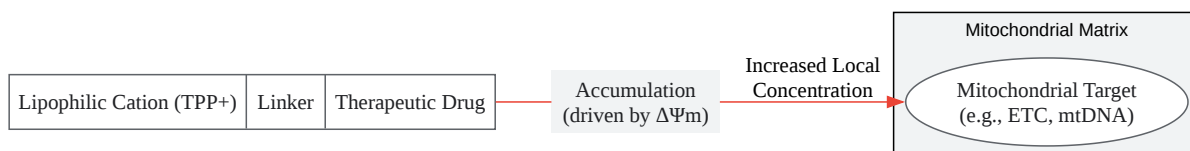
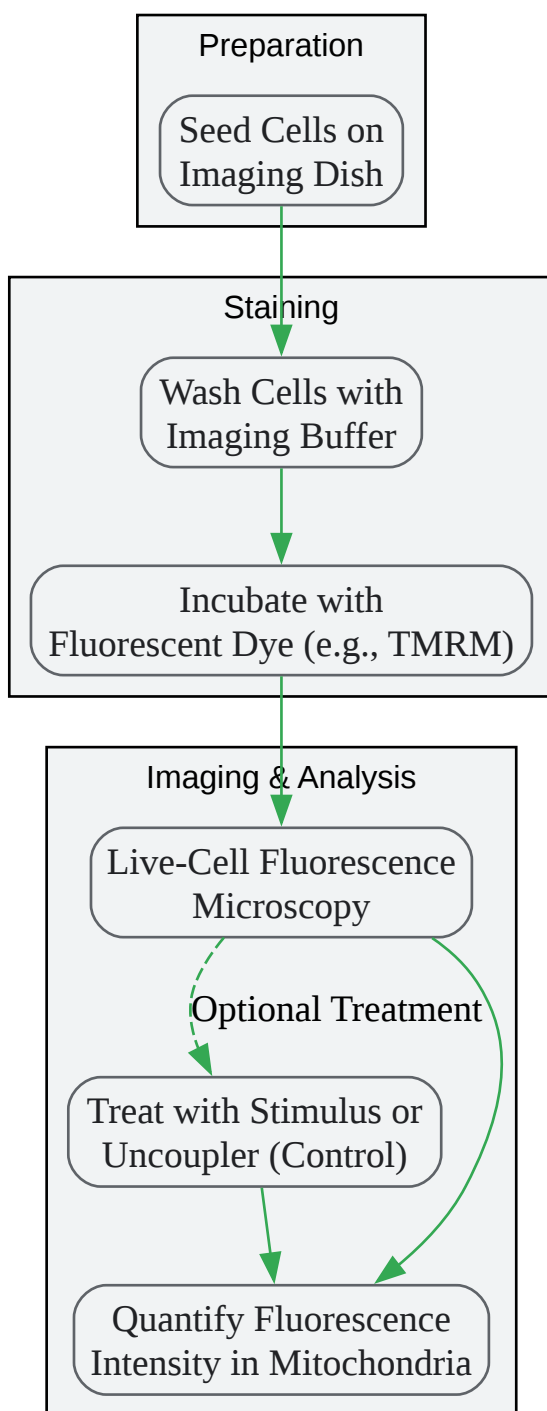
The primary driver for the accumulation of lipophilic cations in mitochondria is the organelle's substantial negative-inside membrane potential across its inner membrane ($\Delta\Psi_m$). This potential is generated by the electron transport chain, which actively pumps protons out of the mitochondrial matrix, creating a potent electrochemical gradient.^{[1][2]}

Delocalized lipophilic cations (DLCs), such as triphenylphosphonium (TPP⁺) and rhodamine derivatives, possess a positive charge that is distributed over a large, hydrophobic surface.^[3] ^[4] This characteristic allows them to readily permeate biological membranes, including the plasma membrane and the outer and inner mitochondrial membranes.^{[4][5][6]} Once inside the cell, these cations are electrophoretically driven to accumulate in the most negatively charged compartment, the mitochondrial matrix.^{[5][7][8]}

The accumulation can be theoretically quantified by the Nernst equation, which relates the equilibrium potential of an ion to its concentration gradient across a membrane.^[9] For a monovalent cation at 37°C, the equation predicts a tenfold accumulation for every 61.5 mV of

negative membrane potential.^[10] Given that the mitochondrial membrane potential typically ranges from -120 mV to -180 mV, this results in a several hundred-fold accumulation of lipophilic cations within the mitochondria compared to the cytoplasm.^{[3][5][10]}





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